

# commercial availability of 5-tert-butyl-2-iodo-1,3-dimethylbenzene

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## Compound of Interest

**Compound Name:** 5-Tert-butyl-2-iodo-1,3-dimethylbenzene

**Cat. No.:** B1333875

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## Technical Guide: 5-tert-Butyl-2-iodo-1,3-dimethylbenzene

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, physicochemical properties, and synthesis of **5-tert-butyl-2-iodo-1,3-dimethylbenzene**, a key intermediate in various organic syntheses.

## Commercial Availability

**5-tert-butyl-2-iodo-1,3-dimethylbenzene** is readily available from several chemical suppliers, ensuring a stable supply chain for research and development purposes. The compound is typically offered in purities of 97% or higher.

Supplier	Product Name	Purity	CAS Number
Thermo Fisher Scientific (Alfa Aesar)	5-tert-Butyl-2-iodo-1,3-dimethylbenzene	97%	5122-20-3
Santa Cruz Biotechnology	5-tert-Butyl-2-iodo-1,3-dimethylbenzene	-	5122-20-3
Smolecule	5-tert-Butyl-2-iodo-1,3-dimethylbenzene	-	5122-20-3

## Physicochemical Properties

A summary of the key physical and chemical properties of **5-tert-butyl-2-iodo-1,3-dimethylbenzene** is provided below. This data is essential for designing and executing chemical reactions and for the proper handling and storage of the compound.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>17</sub> I
Molecular Weight	288.17 g/mol
CAS Number	5122-20-3
Appearance	White to pale yellow solid
Melting Point	53-57 °C
Boiling Point	283.4 °C at 760 mmHg
Density	1.357 g/cm <sup>3</sup>
Refractive Index	1.572
Solubility	Insoluble in water, soluble in organic solvents.

## Synthesis of 5-tert-Butyl-2-iodo-1,3-dimethylbenzene

The most common and efficient method for the synthesis of **5-tert-butyl-2-iodo-1,3-dimethylbenzene** is the direct iodination of 1-tert-butyl-3,5-dimethylbenzene. This electrophilic aromatic substitution reaction is typically carried out using molecular iodine in the presence of an oxidizing agent.

## Experimental Protocol: Iodination of 1-tert-Butyl-3,5-dimethylbenzene

This protocol outlines a general procedure for the synthesis of **5-tert-butyl-2-iodo-1,3-dimethylbenzene**.

### Materials:

- 1-tert-butyl-3,5-dimethylbenzene
- Iodine (I<sub>2</sub>)
- Periodic acid (H<sub>5</sub>IO<sub>6</sub>) or another suitable oxidizing agent
- Glacial acetic acid
- Sulfuric acid (concentrated)
- Sodium thiosulfate (Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub>) solution
- Sodium bicarbonate (NaHCO<sub>3</sub>) solution
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>) or other suitable organic solvent
- Magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Standard laboratory glassware and equipment (round-bottom flask, condenser, magnetic stirrer, separatory funnel, etc.)

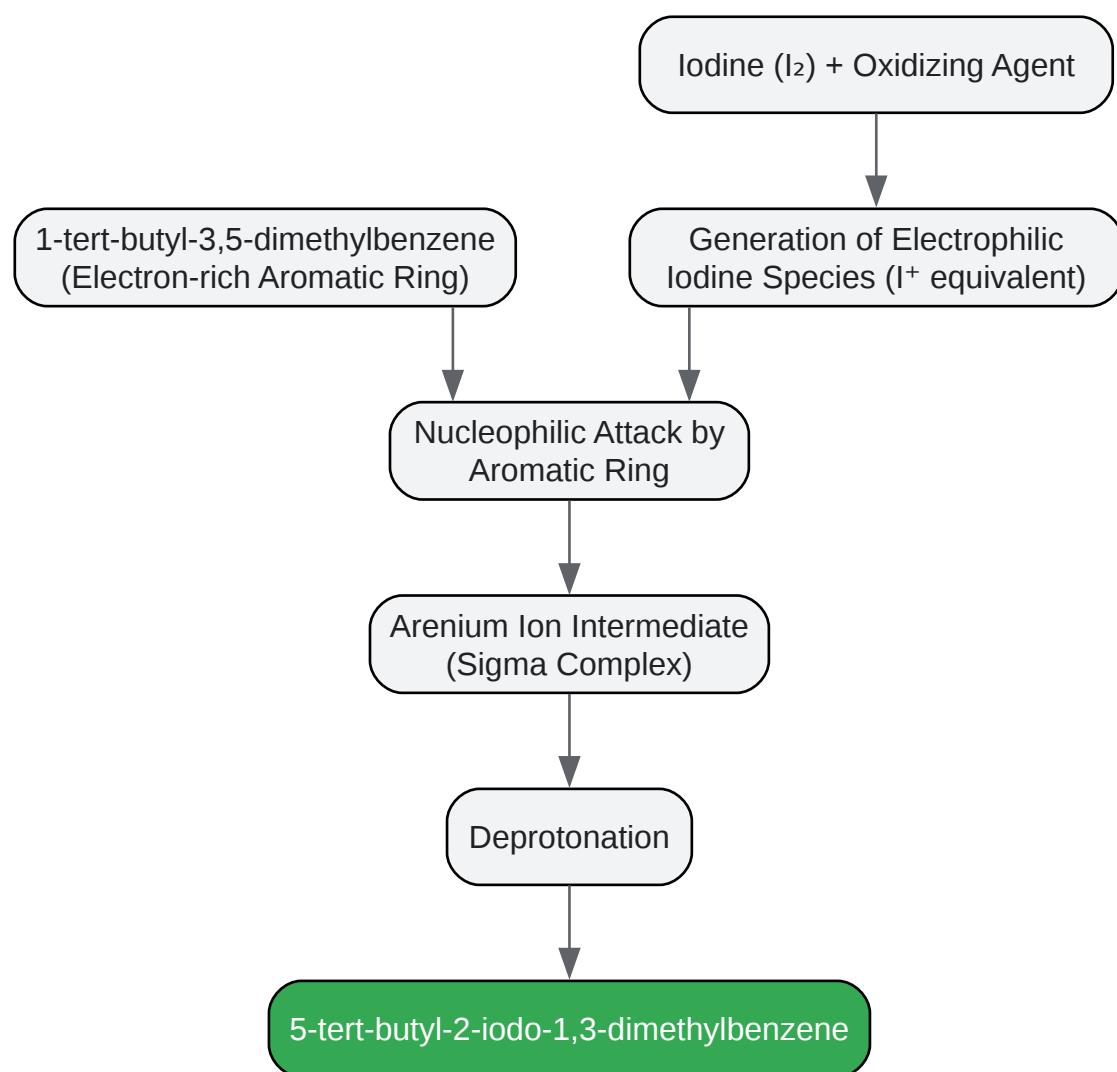
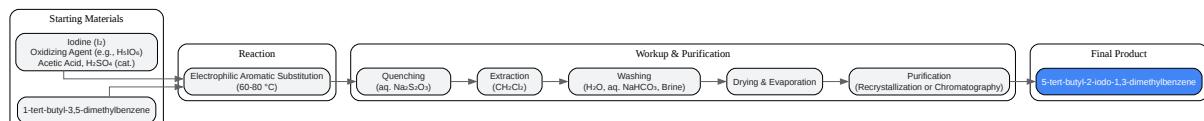
### Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a condenser, dissolve 1-tert-butyl-3,5-dimethylbenzene in glacial acetic acid.

- **Addition of Reagents:** To the stirred solution, add iodine and the chosen oxidizing agent (e.g., periodic acid). A catalytic amount of concentrated sulfuric acid is often added to facilitate the reaction.
- **Reaction Conditions:** Heat the reaction mixture to a moderate temperature (e.g., 60-80 °C) and stir for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Quench the reaction by adding a saturated aqueous solution of sodium thiosulfate to remove any unreacted iodine.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with an organic solvent such as dichloromethane.
- **Washing:** Wash the organic layer sequentially with water, a saturated aqueous solution of sodium bicarbonate (to neutralize any remaining acid), and brine.
- **Drying and Evaporation:** Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate or sodium sulfate), filter, and remove the solvent under reduced pressure to obtain the crude product.
- **Purification:** The crude **5-tert-butyl-2-iodo-1,3-dimethylbenzene** can be purified by recrystallization from a suitable solvent (e.g., ethanol or methanol) or by column chromatography on silica gel.

## Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **5-tert-butyl-2-iodo-1,3-dimethylbenzene**.



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